In Situ Protein Labeling in Mammalian Cells: Application Notes and Protocols

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Introduction

The ability to visualize and track proteins within their native cellular environment is crucial for understanding complex biological processes and for the development of novel therapeutics. In situ protein labeling techniques offer powerful tools to study protein localization, trafficking, protein-protein interactions, and turnover directly in living or fixed mammalian cells. This document provides detailed application notes and protocols for four prominent in situ protein labeling technologies: SNAP-tag, HALO-tag, PRIME (Probe Incorporation Mediated by Enzymes), and Horseradish Peroxidase (HRP)-mediated proximal labeling.

Self-Labeling Tag Systems: SNAP-tag and HALO-tag

SNAP-tag and HALO-tag are self-labeling protein tags that covalently react with specific synthetic ligands, which can be conjugated to a variety of functional molecules, including fluorescent dyes, biotin, or affinity handles.[1][2] This allows for precise control over the timing and type of label used.

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1.1. Principle of SNAP-tag and HALO-tag

Both systems involve the expression of a protein of interest (POI) fused to the respective tag. The subsequent addition of a cell-permeable ligand results in a specific and irreversible covalent bond between the tag and the ligand.

- SNAP-tag: This 19.4 kDa tag is a modified version of the human DNA repair enzyme O^6-alkylguanine-DNA-alkyltransferase (hAGT).[1][2] It specifically and covalently reacts with O^6-benzylguanine (BG) derivatives.[2]
- HALO-tag: This 33 kDa tag is derived from a bacterial haloalkane dehalogenase. It forms a covalent bond with synthetic ligands containing a chloroalkane linker.

1.2. Comparative Data

The choice between SNAP-tag and HALO-tag often depends on the specific experimental requirements, such as the desired fluorophore properties and labeling speed.

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Feature	SNAP-tag	HALO-tag	References
Size	~19.4 kDa	~33 kDa	
Ligand	O^6-benzylguanine (BG) derivatives	Chloroalkane derivatives	
Reaction Kinetics	Generally fast, but can be slower than HALO-tag for some substrates.	Generally very fast, with some substrates approaching diffusion-limited rates.	
Fluorophore Brightness	Can be dimmer than HALO-tag with certain far-red dyes like silicon rhodamine (SiR).	Often provides brighter signals, especially with SiR-based dyes.	
Photostability	Can be less photostable than HALO-tag conjugates with certain dyes.	Conjugates with some dyes have shown higher photostability.	
Orthogonal Labeling	Can be used with CLIP-tag for dual labeling.	Can be used with other labeling systems for multiplexing.	

1.3. Experimental Protocols

1.3.1. General Protocol for Live-Cell Labeling with SNAP-tag or HALO-tag

This protocol provides a general guideline for labeling SNAP-tag or HALO-tag fusion proteins in live adherent mammalian cells. Optimization may be required for different cell types, protein expression levels, and specific ligands.

Materials:

- Mammalian cells expressing the SNAP-tag or HALO-tag fusion protein cultured on glass-bottom dishes or coverslips.

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- Complete cell culture medium.
- Pre-warmed live-cell imaging medium (e.g., FluoroBrite™ DMEM).
- SNAP-tag or HALO-tag ligand of choice (e.g., fluorescent dye conjugate).
- Dimethyl sulfoxide (DMSO) for ligand reconstitution.
- Phosphate-buffered saline (PBS).

Procedure:

- Cell Seeding: Seed the cells at an appropriate density to reach 50-70% confluency on the day of labeling. High cell density can lead to increased background.
- Ligand Preparation: Prepare a 1-5 µM working solution of the SNAP-tag or HALO-tag ligand in pre-warmed complete cell culture medium. The optimal concentration may vary depending on the ligand and protein expression level.
- Labeling:
  - Remove the culture medium from the cells.
  - Wash the cells once with pre-warmed PBS.
  - Add the labeling solution to the cells, ensuring the cells are completely covered.
  - Incubate the cells for 15-30 minutes at 37°C in a CO_2 incubator.
- Washing:
  - Remove the labeling solution.
  - Wash the cells three times with pre-warmed complete cell culture medium.
  - After the final wash, add fresh pre-warmed live-cell imaging medium.
- Incubation (optional but recommended): Incubate the cells for an additional 30 minutes at 37°C to allow for the diffusion of unbound ligand out of the cells, reducing background

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fluorescence.

- Imaging: Proceed with live-cell imaging using an appropriate fluorescence microscope.

1.3.2. Pulse-Chase Labeling Protocol using SNAP-tag

This protocol allows for the visualization of different populations of a protein synthesized at different times.

Materials:

- Mammalian cells expressing the SNAP-tag fusion protein.
- Two different SNAP-tag ligands with distinct fluorescent properties (e.g., a cell-permeable fluorescent ligand for the "pulse" and a cell-impermeable, non-fluorescent blocking ligand for the "chase").
- Complete cell culture medium.
- Live-cell imaging medium.
- PBS.

Procedure:

- Pulse:
  - Label the existing population of the SNAP-tag fusion protein with the first fluorescent ligand (e.g., 1-5 µM) for 15-30 minutes at 37°C, following the general labeling protocol.
  - Wash the cells thoroughly with pre-warmed complete cell culture medium (3 times).
- Chase:
  - Add the non-fluorescent, cell-impermeable blocking ligand (e.g., 1-5 µM) to the medium and incubate for a desired period (e.g., 30 minutes to several hours) at 37°C. This will block any newly synthesized SNAP-tag proteins on the cell surface from reacting with the

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first fluorescent ligand. For intracellular proteins, a cell-permeable non-fluorescent ligand should be used.

- Wash the cells three times with pre-warmed complete cell culture medium.

- Second Labeling:
  - To label the newly synthesized protein population, incubate the cells with the second fluorescent ligand (with a different color) for 15-30 minutes at 37°C.
  - Wash the cells three times with pre-warmed complete cell culture medium.
- Imaging: Image the cells to visualize the two different protein populations.

Enzyme-Mediated Labeling Systems

Enzyme-mediated labeling techniques utilize an enzyme that is genetically fused to a protein of interest. The enzyme then either directly incorporates a labeled substrate or generates reactive species that label nearby molecules.

2.1. PRIME (Probe Incorporation Mediated by Enzymes)

PRIME is a two-step labeling method that offers high specificity. It utilizes an engineered E. coli lipoic acid ligase (LplA) to attach a synthetic probe to a small recognition peptide, the LplA acceptor peptide (LAP), which is fused to the protein of interest.

Principle of PRIME:

- Ligation: The engineered LplA enzyme recognizes the LAP tag and covalently attaches a synthetic probe containing a functional handle (e.g., an azide).
- Bioorthogonal Reaction: The functional handle is then specifically reacted with a second molecule, such as a fluorescent dye, via a bioorthogonal "click chemistry" reaction (e.g., copper-catalyzed azide-alkyne cycloaddition - CuAAC).

2.2. HRP-Mediated Proximity Labeling

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Horseradish peroxidase (HRP) is an enzyme that, in the presence of hydrogen peroxide (H_2O_2), can oxidize a variety of substrates to generate short-lived, highly reactive radical species. These radicals can then covalently label nearby proteins, typically on electron-rich amino acid residues like tyrosine.

Principle of HRP-Mediated Labeling:

- Fusion: HRP is fused to a protein of interest or targeted to a specific subcellular location.
- Substrate Addition: A biotin-phenol (BP) or other suitable substrate is added to the cells.
- Activation: A brief pulse of H_2O_2 is added to activate HRP.
- Labeling: The HRP-generated radicals diffuse a short distance and covalently label proximal proteins with biotin. The biotinylated proteins can then be detected or purified.

2.3. Comparative Data

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Feature	PRIME	HRP-Mediated Proximity Labeling	References
Tag Size	LAP tag is small (~13 amino acids). The ligase is supplied exogenously or co-expressed.	HRP is ~44 kDa.	
Specificity	Highly specific for the LAP tag.	Labels proteins in proximity (within a ~20 nm radius).	
Labeling Time	Ligation step: 20-30 min; Click reaction: ~1 hour.	H_2O_2 activation is very rapid (e.g., 1 minute).	
Application	Site-specific labeling of a single protein.	Mapping the proteome of a subcellular compartment or protein complex.	
Cytotoxicity	Copper used in CuAAC can be toxic, but newer methods have reduced this.	H_2O_2 is cytotoxic, requiring careful optimization of concentration and incubation time.	

2.4. Experimental Protocols

2.4.1. PRIME Protocol for Cell-Surface Labeling

This protocol is adapted for labeling a LAP-tagged protein on the surface of mammalian cells.

Materials:

- Mammalian cells expressing the LAP-tagged protein of interest on the cell surface.
- Purified engineered LplA (W37V mutant).

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- Picolyl azide (pAz) probe.
- ATP.
- Complete cell culture medium.
- Labeling buffer (e.g., HBSS).
- Alkyne-conjugated fluorescent dye.
- Copper(II) sulfate ($CuSO_4$).
- Sodium ascorbate.
- TBTA (tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine) ligand.

Procedure:

- PRIME Ligation:
  - Wash cells expressing the LAP-tagged protein with labeling buffer.
  - Prepare the ligation mixture in labeling buffer containing 10 µM W37V LplA, 200 µM pAz, and 1 mM ATP.
  - Incubate the cells with the ligation mixture for 20 minutes at 37°C.
  - Wash the cells twice with labeling buffer.
- Chelation-Assisted CuAAC:
  - Prepare the click reaction mixture containing 1 mM $CuSO_4$, 100 µM TBTA, 2.5 mM sodium ascorbate, and 5 µM of the alkyne-fluorophore conjugate in labeling buffer.
  - Incubate the cells with the click reaction mixture for 1 hour at room temperature, protected from light.
  - Wash the cells three times with labeling buffer.

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- Imaging: Proceed with fluorescence microscopy.

2.4.2. HRP-Mediated Proximity Labeling Protocol for Live Cells

This protocol provides a general framework for HRP-mediated labeling of proximal proteins in live mammalian cells.

Materials:

- Mammalian cells expressing the HRP-fusion protein.
- Biotin-phenol (BP) stock solution (e.g., 50 mM in DMSO).
- Hydrogen peroxide (H_2O_2) solution (e.g., 30% stock).
- Quenching solution (e.g., 10 mM sodium azide, 10 mM sodium ascorbate, and 5 mM Trolox in PBS).
- PBS.

Procedure:

- Cell Preparation: Culture cells expressing the HRP-fusion protein to the desired confluency.
- Substrate Incubation:
  - Remove the culture medium and wash the cells once with PBS.
  - Add medium containing 250-500 µM BP to the cells.
  - Incubate for 30 minutes at 37°C.
- Labeling Reaction:
  - Add H_2O_2 to a final concentration of 1 mM.
  - Incubate for 1 minute at room temperature.
- Quenching:

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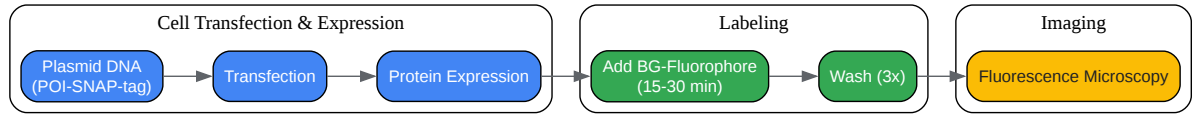
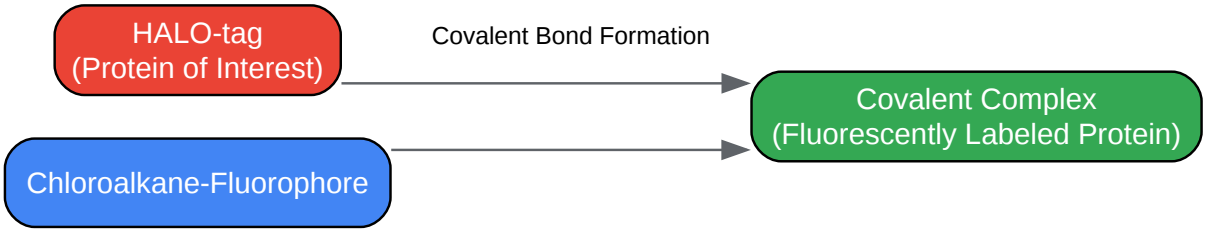
- Immediately remove the labeling solution.
- Add the quenching solution and incubate for 5 minutes at room temperature.
- Repeat the quenching step twice more.

- Downstream Analysis:
  - For imaging, fix and permeabilize the cells, then stain with fluorescently labeled streptavidin.
  - For proteomic analysis, lyse the cells and proceed with streptavidin affinity purification of biotinylated proteins.

Visualizations

3.1. Signaling Pathways and Experimental Workflows





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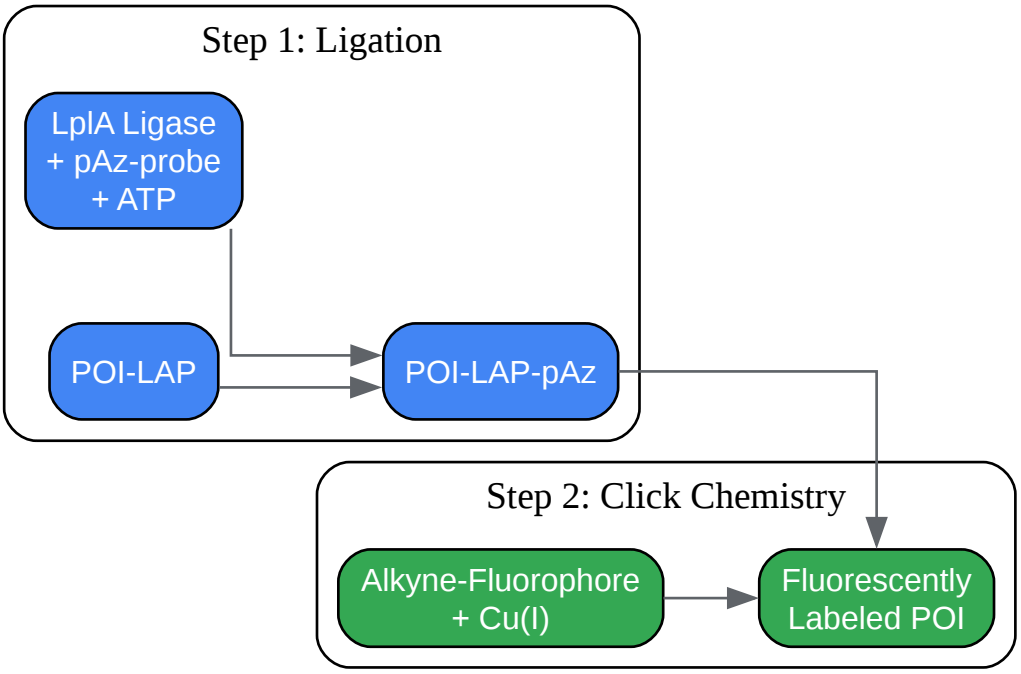

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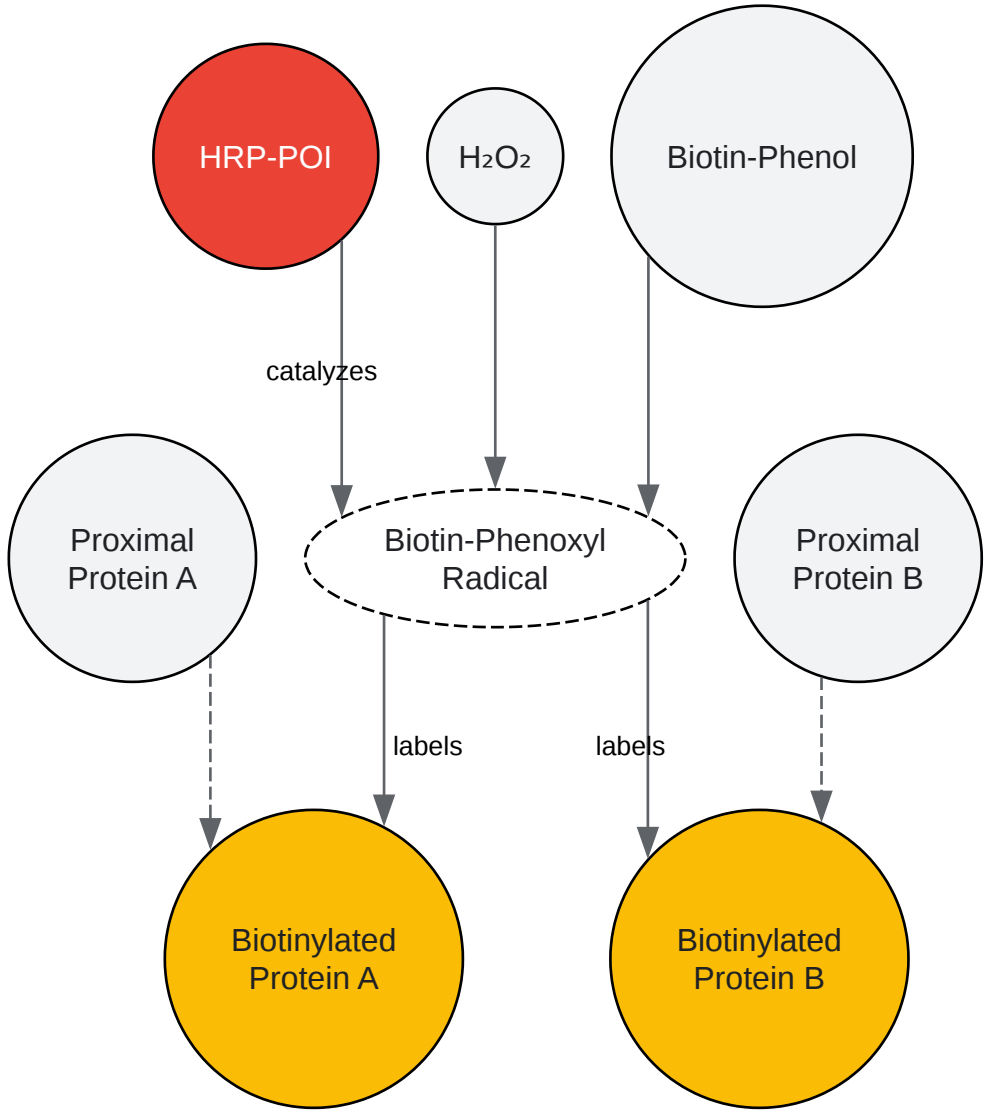

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